

# Synonyms and alternative names for 3-Methoxypropylamine

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## Compound of Interest

Compound Name: 3-Methoxypropylamine

Cat. No.: B165612

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## An In-depth Technical Guide to 3-Methoxypropylamine

For Researchers, Scientists, and Drug Development Professionals

### Introduction and Core Concepts

**3-Methoxypropylamine**, commonly referred to as MOPA, is a versatile primary amine characterized by the presence of a methoxy group. This colorless to pale yellow liquid possesses a distinctive amine-like odor and is completely miscible with water and many common organic solvents.<sup>[1][2][3][4][5]</sup> Its bifunctional nature, containing both a primary amine and an ether linkage, makes it a valuable intermediate and building block in a wide array of chemical syntheses.<sup>[5][6]</sup> This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis protocols, and key applications relevant to research and development.

### Chemical Identity: Synonyms and Alternative Names

**3-Methoxypropylamine** is known by a variety of names in scientific literature and commercial databases. A comprehensive list of these identifiers is crucial for accurate literature searches and material sourcing.

Table 1: Synonyms and Identifiers for **3-Methoxypropylamine**

Type	Identifier
IUPAC Name	3-methoxypropan-1-amine
CAS Number	5332-73-0[7]
EC Number	226-241-3[8]
Linear Formula	CH <sub>3</sub> O(CH <sub>2</sub> ) <sub>3</sub> NH <sub>2</sub> [8]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO[7]
SMILES	COCCCN[7]
InChI Key	FAXDZWQIWUSWJH-UHFFFAOYSA-N[8]
Common Synonyms	1-Amino-3-methoxypropane[7], 3-Aminopropyl methyl ether[6], 3-MPA[6], MOPA[6], gamma-Methoxypropylamine[6], Propanolamine methyl ether[6]
Other Identifiers	NSC 552[6], UNII-VT819VO82Z[6]

## Physicochemical and Spectroscopic Data

A thorough understanding of the physical and spectral properties of **3-Methoxypropylamine** is essential for its safe handling, application in experiments, and characterization of reaction products.

Table 2: Physicochemical Properties of **3-Methoxypropylamine**

Property	Value	Reference(s)
Molecular Weight	89.14 g/mol	[7]
Appearance	Colorless to yellow liquid with an amine-like odor	[3][5]
Density	0.874 g/mL at 25 °C	[8]
Boiling Point	117-118 °C at 733 mmHg	[8]
Melting Point	-71 °C	[3]
Flash Point	24 °C (75 °F)	[3]
Vapor Pressure	20 mmHg at 30 °C	[8]
Refractive Index	n <sub>20/D</sub> 1.417	[8]
Solubility	Miscible in water	[3][5]
pH	11.5 at 20 °C	[3]

Table 3: Spectroscopic Data for **3-Methoxypropylamine**

Spectroscopy	Key Data / Peaks	Reference(s)
<sup>1</sup> H NMR	Spectral data available.	[9]
<sup>13</sup> C NMR	Spectral data available.	[10][11]
Infrared (IR)	Condensed and gas-phase spectra available.	[12][13][14]
Mass Spectrometry (MS)	Electron ionization mass spectrum available.	[15]

## Experimental Protocols: Synthesis of 3-Methoxypropylamine

**3-Methoxypropylamine** can be synthesized through various chemical routes. Two common laboratory and industrial scale methods are detailed below.

## Synthesis via Catalytic Hydrogenation of 3-Methoxypropionitrile

A prevalent industrial method for synthesizing **3-Methoxypropylamine** involves the catalytic hydrogenation of 3-methoxypropionitrile.<sup>[1][16]</sup>

Experimental Protocol:

Materials:

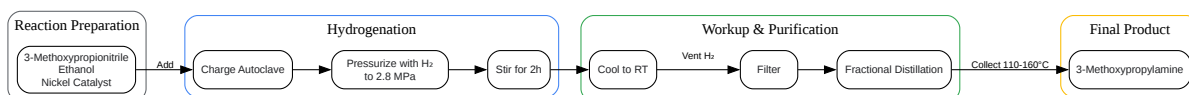
- 3-methoxypropionitrile (400g)
- Ethanol (20g)
- Modified carrier nickel catalyst (12g)
- 1000ml Autoclave
- Hydrogen gas
- Filtration apparatus
- Distillation apparatus

Procedure:

- The 1000ml autoclave is charged with 400g of 3-methoxypropionitrile, 20g of ethanol, and 12g of the modified carrier nickel catalyst.<sup>[1][16]</sup>
- The autoclave is sealed and then pressurized with hydrogen to 2.8 MPa.<sup>[1][16]</sup>
- The reaction mixture is stirred at this pressure for 2 hours.<sup>[1][16]</sup>
- Upon completion, the autoclave is cooled to room temperature.<sup>[1]</sup>
- The excess hydrogen pressure is carefully vented.<sup>[1]</sup>
- The reaction mixture is filtered to remove the catalyst.<sup>[1]</sup>

- The resulting filtrate is purified by fractional distillation under normal pressure, collecting the fraction that boils between 110-160 °C.[1][16]

Expected Outcome: This procedure yields approximately 354.09g of colorless and transparent **3-methoxypropylamine**.<sup>[1]</sup> The conversion rate of the raw material is reported to be 97.0% with a product yield of 94.52%.<sup>[1]</sup>



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### Synthesis of 3-Methoxypropylamine via Hydrogenation.

## Synthesis via Amination of 3-Methoxypropanol

An alternative synthetic route involves the reaction of 3-methoxypropanol with ammonia in the presence of a catalyst.<sup>[17][18]</sup>

Experimental Protocol:

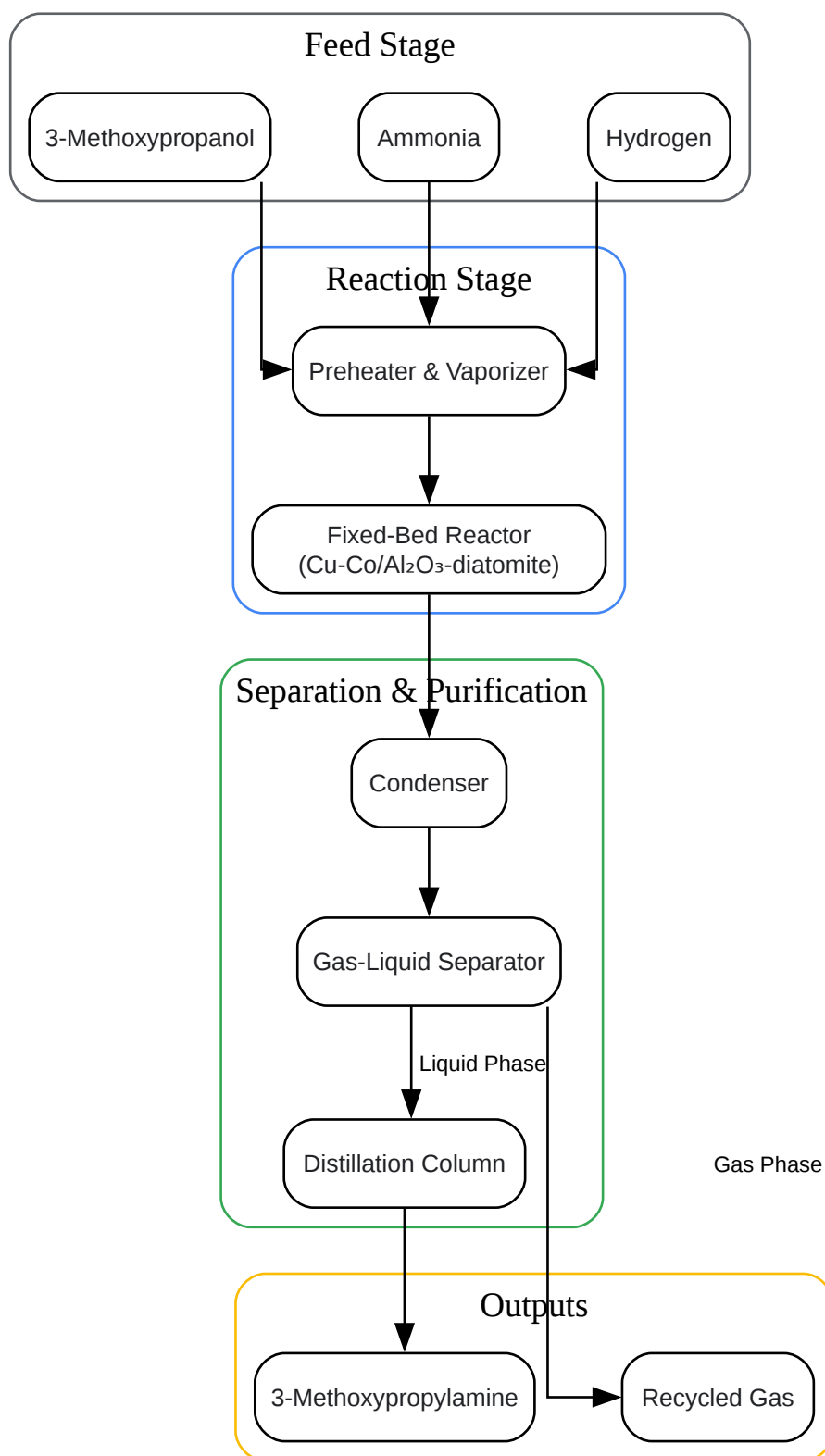
Materials:

- 3-methoxypropanol
- Ammonia
- Hydrogen
- Cu-Co/Al<sub>2</sub>O<sub>3</sub>-diatomite catalyst
- Preheater
- Fixed-bed reactor

- Condenser
- Gas-liquid separator
- Distillation column

Procedure:

- 3-methoxypropanol is pumped into a preheater where it is mixed with ammonia and hydrogen.[\[17\]](#)[\[18\]](#)
- The mixture is preheated and vaporized before entering a fixed-bed reactor containing a Cu-Co/Al<sub>2</sub>O<sub>3</sub>-diatomite catalyst.[\[17\]](#)[\[18\]](#)
- The reaction is carried out under pressure and at an elevated temperature.[\[17\]](#)
- The material exiting the reactor is condensed and cooled.[\[17\]](#)[\[18\]](#)
- A gas-liquid separator is used to separate the gaseous components (which can be recycled) from the liquid phase.[\[17\]](#)[\[18\]](#)
- The liquid phase is then purified by distillation to isolate the **3-methoxypropylamine** product.[\[17\]](#)[\[18\]](#)



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### Synthesis of 3-Methoxypropylamine via Amination.

## Industrial and Research Applications

**3-Methoxypropylamine** is a chemical with a broad spectrum of applications, primarily owing to its properties as a primary amine and its solubility characteristics.

- **Corrosion Inhibitor:** It is extensively used as a corrosion inhibitor, particularly in steam condensate systems and water treatment applications.[\[4\]](#)[\[6\]](#)[\[19\]](#)
- **Chemical Intermediate:** MOPA serves as a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals, agrochemicals, and dyes (such as disperse blue 60).[\[5\]](#)[\[6\]](#)
- **Surfactants and Emulsifiers:** It is used in the formation of amine soaps which act as emulsifiers for natural and synthetic resins and waxes. These find applications in floor finishes, textiles, and water-based paints.[\[4\]](#)[\[6\]](#)
- **Flocculating Agent:** In water treatment, it can be used to create polyelectrolytes that function as flocculating agents.[\[4\]](#)
- **Other Applications:** It also finds use in insecticide emulsions, dye solvents, and as an adhesion promoter for coatings on aluminum surfaces.[\[4\]](#)

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